

# Personal protective equipment for handling SF-22

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## Compound of Interest

Compound Name: SF-22

Cat. No.: B1681644

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## Essential Safety and Handling Guide for SF-22

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **SF-22**, a potent and selective Neuropeptide Y (NPY) Y2 receptor antagonist. As a bioactive small molecule, proper handling is critical to ensure personnel safety and experimental integrity.

### Chemical Identification:

- Name: **SF-22**
- Systematic Name: N-[1,1'-Biphenyl]-2-yl-3-[[ (2,5-dimethylphenyl)amino]sulfonyl]-4-methylbenzamide
- CAS Number: 824981-55-7
- Molecular Formula:  $C_{28}H_{26}N_2O_3S$
- Molecular Weight: 470.58 g/mol

### Primary Hazards:

Based on available safety information, **SF-22** is classified as a combustible solid that causes serious eye irritation. Due to its potent biological activity as a receptor antagonist, it should be handled with care to avoid inadvertent exposure.

## Personal Protective Equipment (PPE)

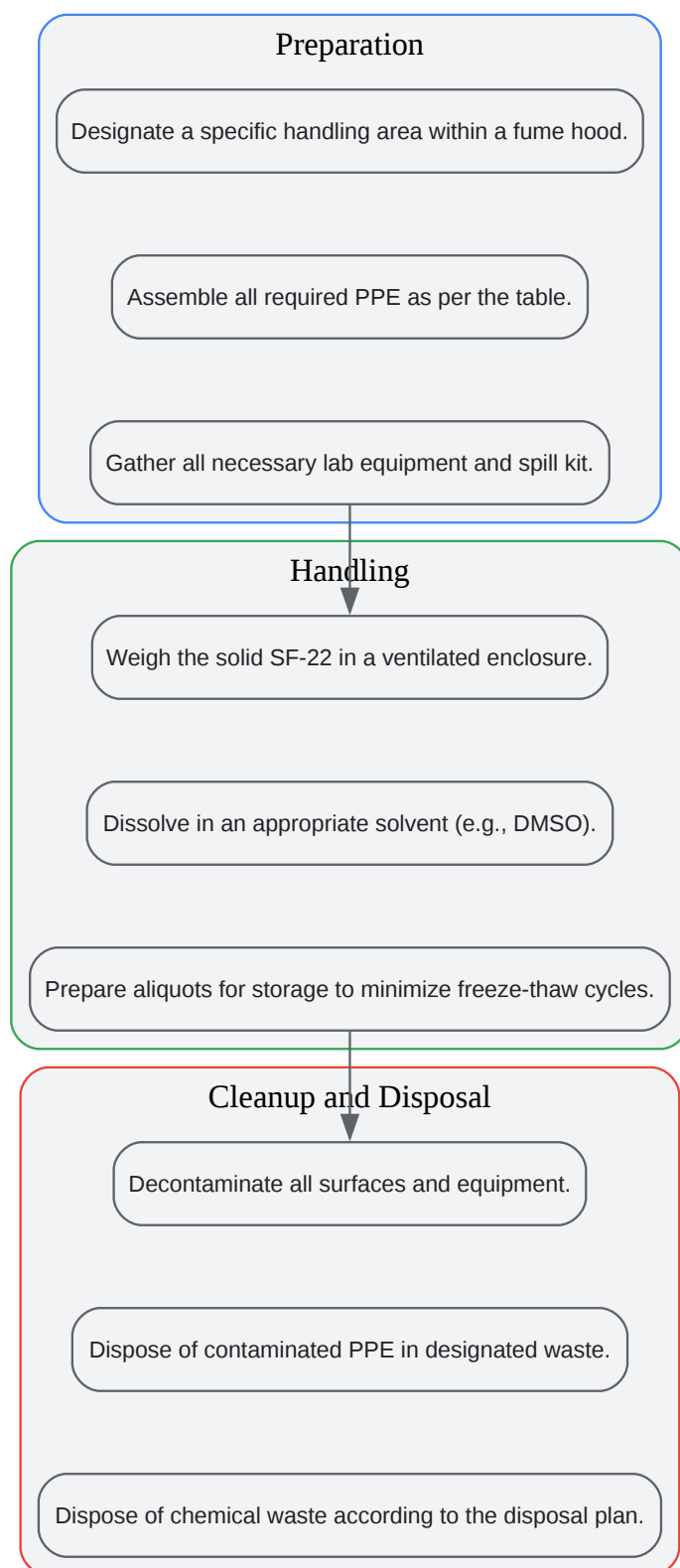
The following table summarizes the required personal protective equipment for handling **SF-22** in a laboratory setting.

Operation	Eyes/Face	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions (in a fume hood or ventilated balance enclosure)	Safety glasses with side shields or chemical splash goggles.	Powder-free nitrile gloves. Consider double-gloving.	A standard laboratory coat.	Not generally required if handled in a certified chemical fume hood or other ventilated enclosure.
General laboratory handling of solutions	Safety glasses with side shields.	Nitrile gloves.	A standard laboratory coat.	Not required.
Cleaning spills	Chemical splash goggles and a face shield.	Heavy-duty nitrile or butyl rubber gloves.	A chemically resistant apron over a laboratory coat.	An N95-rated respirator or higher, depending on the spill size and potential for aerosolization.
Waste Disposal	Safety glasses with side shields.	Nitrile gloves.	A standard laboratory coat.	Not required.

## Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is mandatory when working with **SF-22**. The following step-by-step guidance ensures a safe workflow from receipt to disposal.

#### Experimental Workflow for Handling **SF-22**



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Caption: A logical workflow for the safe handling of **SF-22**, from preparation to disposal.

## Disposal Plan

Proper disposal of **SF-22** and all contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Collection Container	Disposal Procedure
Unused solid SF-22	Original container or a clearly labeled, sealed vial.	Collect for hazardous chemical waste disposal. Do not dispose of down the drain or in regular trash.
Solutions of SF-22	A sealed, labeled, and chemically compatible waste bottle (e.g., glass or HDPE).	Collect as hazardous chemical waste. The waste stream should be labeled with the full chemical name and solvent.
Contaminated consumables (e.g., pipette tips, tubes, gloves, weighing paper)	A designated, sealed, and labeled hazardous waste bag or container.	Dispose of as solid hazardous chemical waste.
Contaminated glassware	N/A	Decontaminate by rinsing with a suitable solvent (e.g., ethanol or acetone), collecting the rinsate as hazardous waste. Then wash with soap and water.

### Emergency Procedures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing. Immediately wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.
- Spill: Evacuate the area. Wear appropriate PPE. For small spills of solid, carefully sweep up and place in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

This guide is intended to provide essential safety information. Always consult your institution's specific safety protocols and the full Safety Data Sheet (SDS) if available before handling any chemical.

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